

Solubility of 4-Nitrophenylboronic Acid in Common Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrophenylboronic acid

Cat. No.: B129752

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Introduction

4-Nitrophenylboronic acid is a vital reagent and building block in synthetic organic chemistry, most notably in Suzuki-Miyaura cross-coupling reactions, catalysis, and the development of chemical sensors. A thorough understanding of its solubility in various solvents is paramount for its effective use in reaction setup, purification, and formulation. This technical guide provides a comprehensive overview of the solubility characteristics of **4-Nitrophenylboronic acid**, including qualitative observations, comparative data from analogous compounds, and detailed experimental protocols for solubility determination.

Factors Influencing Solubility

The solubility of phenylboronic acids is governed by a delicate interplay of factors, including the polarity of the solvent and the nature and position of substituents on the phenyl ring. The presence of the nitro group (-NO₂) in the para position of **4-Nitrophenylboronic acid** significantly influences its electronic properties and intermolecular interactions, thereby affecting its solubility profile. Generally, boronic acids exhibit higher solubility in polar organic solvents.

Quantitative Solubility Data

Direct quantitative solubility data for **4-Nitrophenylboronic acid** in common organic solvents is not extensively available in publicly accessible literature. It is described as being slightly soluble in water[1]. However, to provide a valuable framework for researchers, the following table summarizes the experimentally determined solubility of the parent compound, phenylboronic acid, and its substituted analogues in several common organic solvents. This data, presented in mole fraction at various temperatures, offers insights into the expected solubility behavior of **4-Nitrophenylboronic acid**. The substitution pattern on the phenyl ring is a critical determinant of solubility[2][3].

Table 1: Mole Fraction Solubility of Phenylboronic Acid and Analogs in Various Solvents[2]

Solvent	Temperature (K)	Phenylboronic Acid (Mole Fraction, x)	o-Isobutoxyphenylboronic Acid (Mole Fraction, x)	m-Isobutoxyphenylboronic Acid (Mole Fraction, x)	p-Isobutoxyphenylboronic Acid (Mole Fraction, x)
Chloroform	293.15	-	0.045	0.008	0.006
303.15	-	0.075	0.014	0.011	
313.15	-	0.120	0.024	0.019	
323.15	-	0.185	0.041	0.032	
3-Pentanone	293.15	-	0.135	0.028	0.022
303.15	-	0.190	0.045	0.036	
313.15	-	0.260	0.070	0.057	
323.15	-	0.350	0.105	0.088	
Acetone	293.15	-	0.150	0.040	0.032
303.15	-	0.210	0.062	0.051	
313.15	-	0.285	0.092	0.075	
323.15	-	0.370	0.130	0.105	
Dipropyl Ether	293.15	-	0.015	0.003	0.002
303.15	-	0.025	0.005	0.004	
313.15	-	0.040	0.008	0.006	
323.15	-	0.062	0.013	0.010	
Methylcyclohexane	293.15	-	0.0008	0.0001	0.0001
303.15	-	0.0015	0.0002	0.0002	
313.15	-	0.0028	0.0004	0.0003	

323.15	-	0.0050	0.0007	0.0005
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Note: Data for phenylboronic acid was not provided in the same format in the cited sources. The table showcases data for isobutoxyphenylboronic acid isomers as structural analogs to illustrate solubility trends.

Based on general principles and data for analogous compounds, phenylboronic acid exhibits high solubility in ethers and ketones, moderate solubility in chloroform, and very low solubility in hydrocarbons[4][5].

Experimental Protocol for Solubility Determination: The Dynamic Method

A robust and widely utilized technique for determining the solubility of boronic acids in organic solvents is the dynamic or synthetic method. This approach relies on the visual or instrumental observation of the dissolution of a solid in a liquid under controlled heating conditions.[2]

Materials and Equipment

- Solute: **4-Nitrophenylboronic acid**
- Solvents: High-purity common laboratory solvents (e.g., water, methanol, ethanol, acetone, ethyl acetate, dichloromethane, chloroform, tetrahydrofuran, etc.)
- Jacketed glass vessel with a magnetic stirrer
- Circulating bath with precise temperature control
- Calibrated temperature sensor (e.g., Pt100)
- Analytical balance
- Light source and a photodetector or luminance probe to measure turbidity

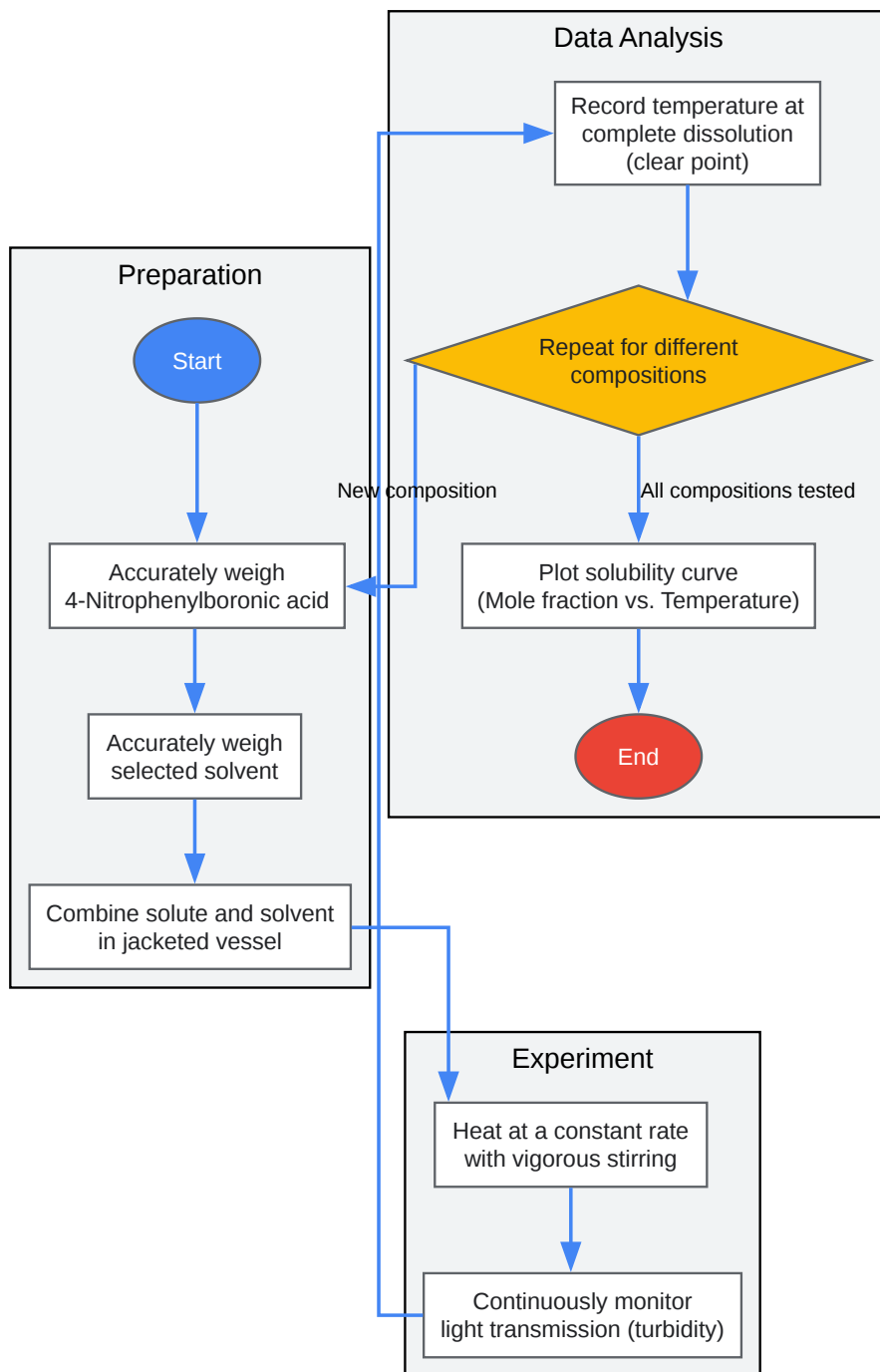
Procedure

- **Sample Preparation:** Accurately weigh a specific mass of **4-Nitrophenylboronic acid** and the chosen solvent into the jacketed glass vessel. The precise composition of this biphasic mixture is critical for accurate data.
- **Heating and Stirring:** The mixture is heated at a slow, constant rate (e.g., 0.1-0.5 K/min) while being vigorously stirred to ensure thermal equilibrium.
- **Turbidity Measurement:** A light beam is passed through the sample, and its intensity is continuously monitored by a detector. As the solid dissolves with increasing temperature, the turbidity of the mixture decreases, leading to an increase in light transmission.
- **Equilibrium Point Determination:** The temperature at which the last solid particles disappear, resulting in a clear, single-phase solution, is recorded as the equilibrium solubility temperature for that specific composition. This point is identified by the maximum and plateauing of light transmission.
- **Data Collection:** The experiment is repeated for various compositions of the solute and solvent to generate a solubility curve, which plots the mole fraction of the solute against the equilibrium temperature.

Logical Workflow for Solubility Determination

The following diagram illustrates the key steps involved in the experimental determination of **4-Nitrophenylboronic acid** solubility using the dynamic method.

Workflow for Dynamic Solubility Determination

[Click to download full resolution via product page](#)Caption: Workflow for determining the solubility of **4-Nitrophenylboronic acid**.

Conclusion

While specific quantitative solubility data for **4-Nitrophenylboronic acid** remains sparse in the literature, an understanding of its solubility can be effectively guided by the data available for analogous phenylboronic acid compounds. For precise quantitative determination, the dynamic method provides a reliable and accurate experimental protocol. This technical guide serves as a foundational resource for researchers, enabling informed solvent selection and the design of robust experimental procedures for applications involving **4-Nitrophenylboronic acid**.

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